

A Head-to-Head Comparison of Methyl Dihydrojasmonate Suppliers for Research Applications

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Compound of Interest

Compound Name: *Methyl dihydrojasmonate*

Cat. No.: *B183056*

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For researchers, scientists, and professionals in drug development, the quality and consistency of chemical reagents are paramount. **Methyl dihydrojasmonate**, a widely used fragrance and flavor compound, also finds applications in various research fields. This guide provides a head-to-head comparison of prominent suppliers of **Methyl dihydrojasmonate**, focusing on key quality attributes to aid in the selection of the most suitable material for laboratory and development needs.

The purity, isomeric ratio, and impurity profile of **Methyl dihydrojasmonate** can significantly impact experimental outcomes. While many suppliers offer this compound, the specifications and available data can vary. This comparison summarizes publicly available data from various suppliers and outlines experimental protocols for independent verification.

Key Quality Parameters for Comparison

The critical quality attributes for **Methyl dihydrojasmonate** in a research context include:

- **Purity:** The percentage of **Methyl dihydrojasmonate** in the product.
- **Isomer Distribution:** The ratio of the cis and trans isomers, which can influence the biological activity and odor profile.^[1]
- **Impurities:** The presence and concentration of any residual starting materials, by-products, or solvents.

- Consistency: The batch-to-batch reproducibility of the product's specifications.

Supplier Comparison: Publicly Available Data

The following table summarizes the product specifications for **Methyl dihydrojasmonate** from a selection of suppliers. It is important to note that this information is based on data provided by the suppliers on their websites and in technical data sheets. For critical applications, direct contact with the supplier for lot-specific certificates of analysis is recommended.

Supplier	Product Name/Grade	Purity Specification	Isomer Information	Notes
Sigma-Aldrich	Methyl dihydrojasmonate, mixture of cis and trans, ≥96%, FG	≥96% [2]	Mixture of cis and trans [2]	Food Grade (FG), Kosher, Halal certified. [2]
ACS International	Methyl Dihydro Jasmonate HC 30	> 97.0 % (Sum of isomers) [3]	>30.0 % (Cis isomer) [3]	Stabilized with 500 ppm BHT. [3]
Smolecule	Methyl dihydrojasmonate	>98% [4]	Not specified	States potential anti-cancer properties in research. [4]
MedchemExpress	Methyl dihydrojasmonate	98.0% [5]	Not specified	For research use only. [5]
Zhejiang NHU Co., Ltd.	Methyl dihydrojasmonate	≥98.0% [6]	Not specified	Offers a version with and without BHT stabilizer. [6]
Santa Cruz Biotechnology	Methyl Dihydrojasmonate (cis- and trans-mixture)	≥98% [7]	cis- and trans-mixture [7]	For Research Use Only. [7]
TCI America	Methyl Dihydrojasmonate (cis- and trans-mixture)	≥95.0% (GC) [8]	cis- and trans-mixture [8]	
Chem-Impex	Methyl dihydrojasmonate, mixture of cis and trans	98 - 100% (GLC) [9]	Mixture of cis and trans [9]	Food Grade (FG), Kosher. [9]

MOLNOVA	MethylDihydrojasmonate	98% purity (HPLC)	Not specified	NMR data consistent with structure.
Sarochem	Sarochem™ Hedione (Methyl Dihydrojasmonate)	99%+ (Lab-Tested)[10]	Not specified	States it is 100% pure and free from additives. [10]

It is evident that purity levels generally range from $\geq 95\%$ to $>99\%$. However, a key differentiator for some suppliers is the specification of the cis-isomer content, which is a critical factor for certain applications due to its reported higher odor potency and potential for enhanced biological activity.[1]

Experimental Protocols for Independent Supplier Evaluation

For rigorous comparison, researchers should consider performing in-house analysis of **Methyl dihydrojasmonate** from different suppliers. The following are detailed methodologies for key experiments.

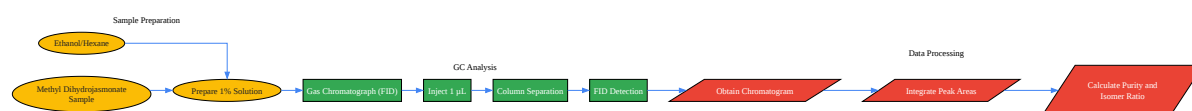
Purity and Isomer Distribution Analysis by Gas Chromatography (GC)

Objective: To determine the purity of **Methyl dihydrojasmonate** and the relative percentage of cis and trans isomers.

Methodology:

- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent, 30 m x 0.25 mm ID, 0.25 μm film thickness).
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).

- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp: 10°C/min to 250°C.
 - Hold at 250°C for 10 minutes.
- Injector Temperature: 250°C.
- Detector Temperature: 280°C.
- Sample Preparation: Prepare a 1% (v/v) solution of **Methyl dihydrojasmonate** in a suitable solvent such as ethanol or hexane.
- Injection Volume: 1 µL.
- Data Analysis: Identify the peaks corresponding to the cis and trans isomers of **Methyl dihydrojasmonate** based on their retention times (literature or standard comparison). Calculate the area percentage of each peak to determine the purity and the cis/trans isomer ratio.



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Figure 1. Workflow for GC analysis of **Methyl dihydrojasmonate**.

Identification and Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Methyl dihydrojasmonate** and identify any major impurities.

Methodology:

- Instrumentation: NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3).
- Sample Preparation: Dissolve approximately 10-20 mg of the **Methyl dihydrojasmonate** sample in 0.6-0.7 mL of CDCl_3 .
- Experiments:
 - ^1H NMR: To observe the proton environment.
 - ^{13}C NMR: To observe the carbon skeleton.
 - (Optional) 2D NMR (e.g., COSY, HSQC): For more detailed structural elucidation and assignment of signals.
- Data Analysis: Compare the obtained spectra with reference spectra for **Methyl dihydrojasmonate**. The chemical shifts, splitting patterns, and integration values of the signals should be consistent with the expected structure. Unassigned signals may indicate the presence of impurities.

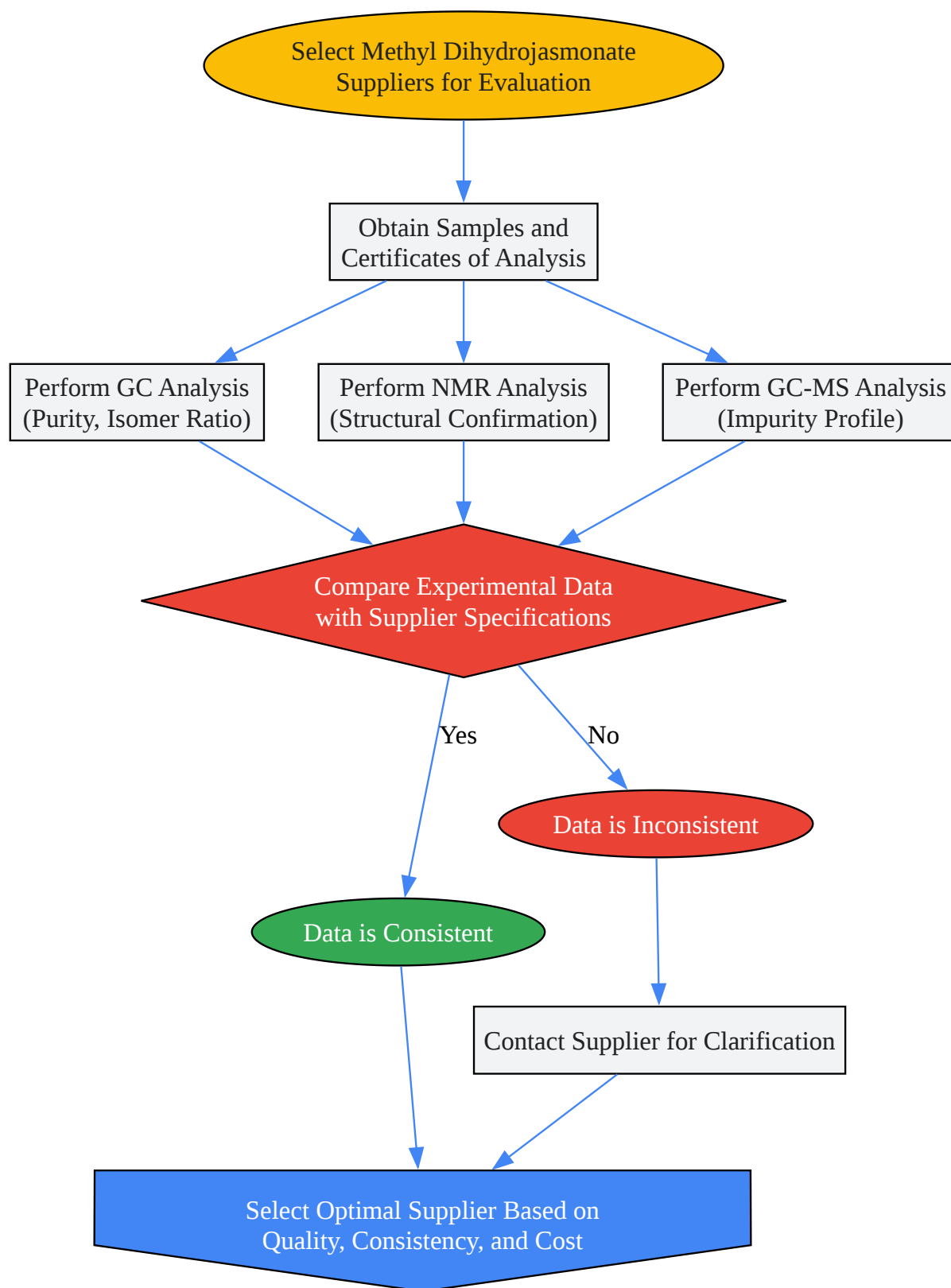
Impurity Profiling by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To identify and tentatively quantify volatile and semi-volatile impurities.

Methodology:

- Instrumentation: Gas chromatograph coupled to a Mass Spectrometer.

- GC Conditions: Use the same or a similar method as described for the GC-FID analysis.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
- Data Analysis: For each peak in the chromatogram, obtain the mass spectrum. Compare the fragmentation patterns with spectral libraries (e.g., NIST, Wiley) to identify the impurities. The peak area can be used for semi-quantitative estimation of the impurity levels.



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Figure 2. Logical workflow for supplier evaluation.

Conclusion and Recommendations

The selection of a **Methyl dihydrojasmonate** supplier should be guided by the specific requirements of the intended application. For applications where the olfactory properties or specific biological activities are critical, suppliers who provide detailed information on the cis/trans isomer ratio, such as ACS International, may be preferred. For general research use where high purity is the primary concern, suppliers like Smolecule, MedchemExpress, Zhejiang NHU Co., Ltd., and Sarochem offer products with $\geq 98\%$ purity. Sigma-Aldrich provides a well-characterized standard grade suitable for a range of applications.

Ultimately, for critical research and development projects, it is strongly recommended to perform an independent evaluation of samples from multiple suppliers using the experimental protocols outlined in this guide. This will ensure that the selected material meets the necessary quality and consistency standards for reliable and reproducible experimental results.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. Methyl dihydrojasmonate, mixture of cis and trans = 96 , FG 24851-98-7 [sigmaaldrich.com]
- 3. acsint.biz [acsint.biz]
- 4. Buy Methyl dihydrojasmonate | 24851-98-7 | >98% [smolecule.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Zhejiang NHU Co., Ltd. [cnhu.com]
- 7. scbt.com [scbt.com]
- 8. Methyl Dihydrojasmonate (cis- and trans- mixture) 95.0+%, TCI America 25 mL | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 9. chemimpex.com [chemimpex.com]

- 10. sarochem.com [sarochem.com]
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